

Physicochemical Properties of (Hexylsulfanyl)benzene: A Technical Guide

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Compound of Interest

Compound Name: (Hexylsulfanyl)benzene

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This technical guide provides a detailed overview of the physicochemical properties of **(Hexylsulfanyl)benzene**. Due to the limited availability of published experimental data for this specific compound, this document outlines the standard methodologies for determining these properties and presents data for structurally related compounds to offer a comparative context.

Quantitative Physicochemical Data

Quantitative experimental data for **(Hexylsulfanyl)benzene** is not readily available in public databases. To provide a useful reference for researchers, the following table summarizes the key physicochemical properties of structurally similar compounds: Benzene and Hexylbenzene. These values can serve as a preliminary estimation for **(Hexylsulfanyl)benzene**.

Property	Benzene	Hexylbenzene	(Hexylsulfanyl)benzene
Molecular Formula	C ₆ H ₆	C ₁₂ H ₁₈	C ₁₂ H ₁₈ S
Molecular Weight (g/mol)	78.11	162.27[1]	194.34
Boiling Point (°C)	80.1[2][3]	226[4]	Data not available
Melting Point (°C)	5.5[5][6]	-61[4]	Data not available
Density (g/mL)	0.876 at 20°C[5]	0.861 at 20°C	Data not available
Refractive Index (n _D ²⁰)	1.5011 at 20°C[5]	1.487 at 20°C	Data not available
Solubility in Water	1.79 g/L at 25°C[5]	Insoluble	Presumed to be insoluble

Experimental Protocols for Physicochemical Property Determination

The following sections detail standard experimental procedures for determining the boiling point, density, and refractive index of liquid organic compounds such as **(Hexylsulfanyl)benzene**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[7] A common and efficient method for determining the boiling point of a small sample is the Thiele tube method.[8]

Methodology: Thiele Tube Method[8]

- **Sample Preparation:** A small amount (a few milliliters) of the liquid sample is placed into a small test tube.[9][10] A capillary tube, sealed at one end, is then placed into the test tube with the open end submerged in the liquid.[11]

- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).[8]
- **Heating:** The side arm of the Thiele tube is gently heated, allowing for uniform heat distribution via convection currents.[8][11]
- **Observation:** As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a rapid and continuous stream of bubbles is observed.[11]
- **Boiling Point Determination:** The heat source is then removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[10][11]

Determination of Density

The density of a liquid is its mass per unit volume.[12] It is a fundamental physical property that can be readily determined using a pycnometer or by direct mass and volume measurements.

Methodology: Mass and Volume Measurement[13][14]

- **Mass of Empty Container:** The mass of a clean, dry beaker or graduated cylinder is accurately measured using an analytical balance.[13][14]
- **Volume and Mass of Liquid:** A known volume of the liquid sample is carefully transferred into the pre-weighed container. The combined mass of the container and the liquid is then measured.[13][14]
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty container from the combined mass. The density is then calculated by dividing the mass of the liquid by its volume.[12]
- **Temperature Control:** Since density is temperature-dependent, the temperature of the liquid should be recorded at the time of measurement.[12] For high precision, measurements can be performed in a temperature-controlled water bath.

Determination of Refractive Index

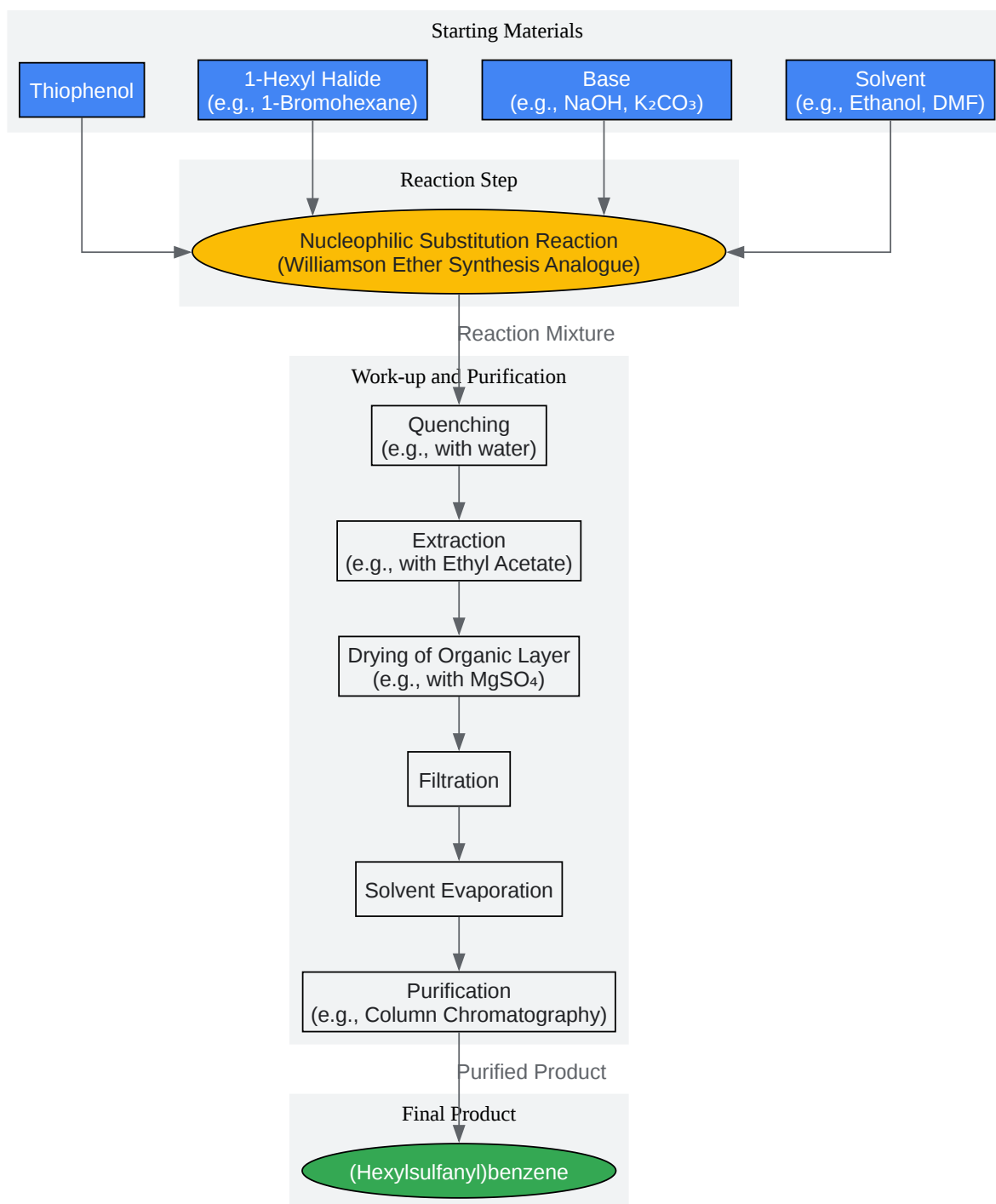
The refractive index of a substance is a dimensionless number that describes how light propagates through that medium. It is a characteristic property of a substance and is temperature and wavelength dependent.

Methodology: Abbe Refractometer

- **Calibration:** The Abbe refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- **Sample Application:** A few drops of the liquid sample are placed on the surface of the prism.
- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature should be noted, as the refractive index varies with temperature.

Logical Workflow for Synthesis

While a specific, detailed synthesis protocol for **(Hexylsulfanyl)benzene** was not found, a general and environmentally benign method for the synthesis of related 2,3-disubstituted benzo[b]thiophenes involves an electrophilic cyclization.^[15] A logical workflow for the synthesis of an aryl hexyl sulfide, a key intermediate, can be conceptualized as follows.



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Caption: General workflow for the synthesis of **(Hexylsulfanyl)benzene**.

Signaling Pathways and Biological Activity

Currently, there is no information available in the public domain regarding the signaling pathways or specific biological activities of **(Hexylsulfanyl)benzene**. Research into the biological effects of this compound would be a novel area of investigation.

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